

Technical Guide: Physicochemical and Pharmacological Properties of 1,1-Dimethyl-4-acetylpiperazinium Iodide

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-acetylpiperazinium
iodide

Cat. No.: B1662546

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Introduction

1,1-Dimethyl-4-acetylpiperazinium iodide is a quaternary ammonium salt that has garnered interest in pharmacological research due to its activity as a nicotinic acetylcholine receptor (nAChR) agonist. Understanding its fundamental physicochemical properties, such as solubility, is critical for its application in experimental settings and potential therapeutic development. This document provides a concise overview of the available solubility data for **1,1-Dimethyl-4-acetylpiperazinium iodide**, a general experimental protocol for solubility determination of related compounds, and a detailed description of its established signaling pathway.

Solubility Data

The quantitative solubility data for **1,1-Dimethyl-4-acetylpiperazinium iodide** is currently limited. The available information is summarized in the table below.

Solvent	Temperature (°C)	Solubility	Molar Concentration (mM)
Water	Not Specified	Data Not Available	100 ^[1]

Note: The temperature at which the solubility in water was determined to be 100 mM was not specified in the available literature.

Experimental Protocol for Solubility Determination

While a specific experimental protocol for determining the solubility of **1,1-Dimethyl-4-acetylpiperazinium iodide** was not found in the reviewed literature, a general and widely accepted method for determining the solubility of quaternary ammonium salts in aqueous solutions is the isothermal shake-flask method.

Isothermal Shake-Flask Method

This method involves equilibrating a supersaturated solution of the compound in the solvent of interest at a constant temperature and then measuring the concentration of the dissolved solute.

Materials:

- **1,1-Dimethyl-4-acetylpiperazinium iodide**
- Solvent of interest (e.g., deionized water, ethanol, phosphate-buffered saline)
- Thermostatic shaker bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- High-performance liquid chromatography (HPLC) system or other suitable analytical instrument for concentration determination

Procedure:

- Preparation of Supersaturated Solution: An excess amount of **1,1-Dimethyl-4-acetylpiperazinium iodide** is added to a known volume of the solvent in a sealed flask.

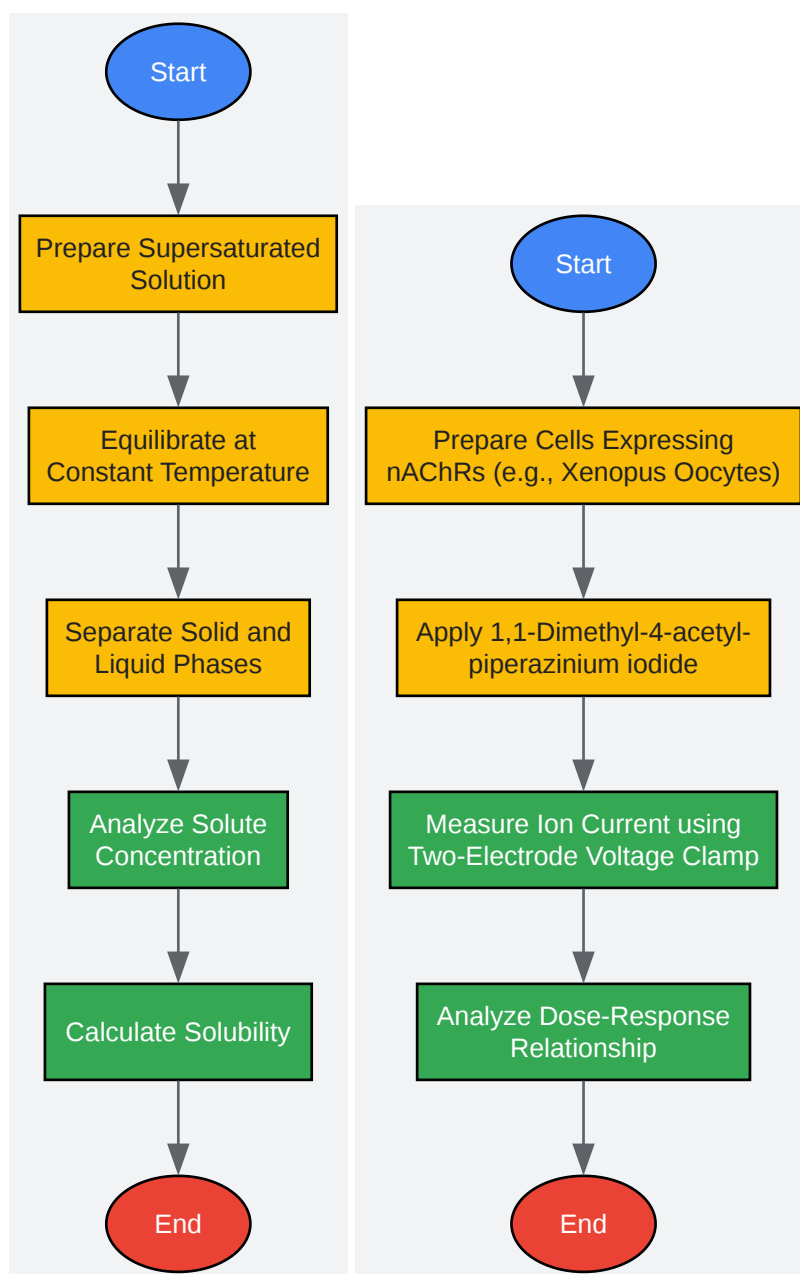
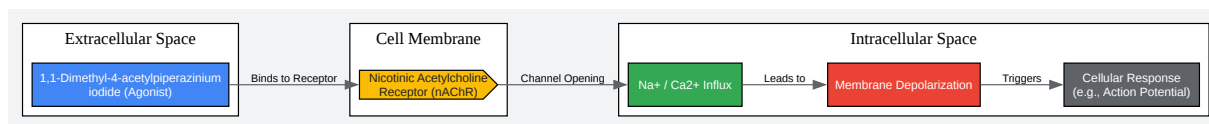
- **Equilibration:** The flask is placed in a thermostatic shaker bath set to the desired temperature. The mixture is agitated for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the suspension is removed from the shaker bath and allowed to stand at the same temperature to allow the undissolved solid to settle. An aliquot of the supernatant is then carefully withdrawn and centrifuged to remove any remaining suspended particles.
- **Sample Preparation and Analysis:** A precise volume of the clear supernatant is carefully diluted with the solvent. The concentration of **1,1-Dimethyl-4-acetylpiperazinium iodide** in the diluted sample is then determined using a validated analytical method, such as HPLC with UV detection.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor. This process is repeated at different temperatures to determine the temperature dependence of solubility.

Signaling Pathway of 1,1-Dimethyl-4-acetylpiperazinium Iodide

As a nicotinic acetylcholine receptor (nAChR) agonist, **1,1-Dimethyl-4-acetylpiperazinium iodide** mimics the action of the endogenous neurotransmitter acetylcholine.^[2] The binding of this agonist to nAChRs, which are ligand-gated ion channels, initiates a cascade of events leading to cellular excitation.^[2]

Nicotinic Acetylcholine Receptor (nAChR) Signaling Pathway

The activation of nAChRs by an agonist like **1,1-Dimethyl-4-acetylpiperazinium iodide** leads to the opening of the ion channel, allowing the influx of cations, primarily sodium (Na^+) and calcium (Ca^{2+}), into the cell.^{[3][4]} This influx of positive ions causes depolarization of the cell membrane, which can trigger various downstream cellular responses, including the propagation of action potentials in neurons and muscle contraction.^{[3][5]}



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